

An In-depth Technical Guide to the Safe Handling of Acid Brown 4

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Compound of Interest

Compound Name: Acid Brown 4

Cat. No.: B1384328

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling precautions for all laboratory reagents is paramount. This guide provides an in-depth overview of the known safety data, handling procedures, and emergency protocols for **Acid Brown 4** (CAS No: 5858-51-5), a monoazo acid dye.

Chemical and Physical Properties

Acid Brown 4 is a brown powder with the chemical formula $C_{16}H_{12}N_3NaO_4S$ and a molecular weight of 365.34.[1] While specific quantitative data on properties like boiling and melting points are not readily available, it is known to be soluble in water.[2]

Hazard Identification and Classification

Acid Brown 4 is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[3]

Globally Harmonized System (GHS) Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[3]
Eye Irritation	2A	H319: Causes serious eye irritation.[3]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.[3]

Signal Word: Warning[3]

Potential Health Effects:

- Skin: Causes irritation, which may manifest as itching, scaling, reddening, or blistering.[3]
- Eyes: Causes serious eye irritation, characterized by redness, watering, and pain.[3]
- Inhalation: May cause respiratory tract irritation.[1][3]
- Ingestion: Harmful if swallowed and may cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[1]

There is currently no conclusive evidence linking **Acid Brown 4** to carcinogenic activity.[4] However, it is important to note that certain azo dyes can release aromatic amines under specific conditions, some of which are classified as carcinogens.[4]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure risks.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Acid Brown 4** to determine the appropriate level of PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [1]
Body Protection	Laboratory coat or other protective clothing to prevent skin contact. [1]
Respiratory Protection	An approved respirator should be used if engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if dust is generated. [1]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)

Handling Procedures

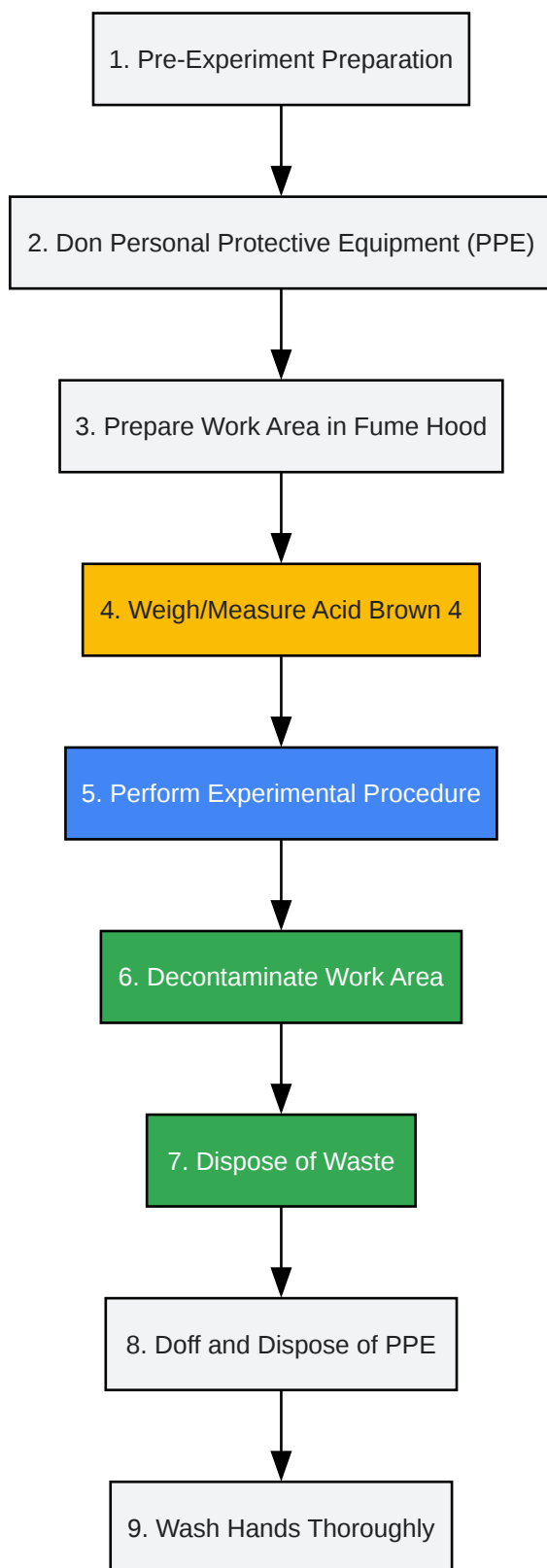
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid breathing dust.[\[3\]](#)
- Minimize dust generation and accumulation.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[3\]](#)

Storage

- Store in a tightly closed container.[\[1\]](#)[\[3\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[3\]](#)

Experimental Workflow for Handling Acid Brown 4

The following diagram outlines a logical workflow for the safe handling of **Acid Brown 4** in a laboratory setting.



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Safe handling workflow for **Acid Brown 4**.

Emergency Procedures

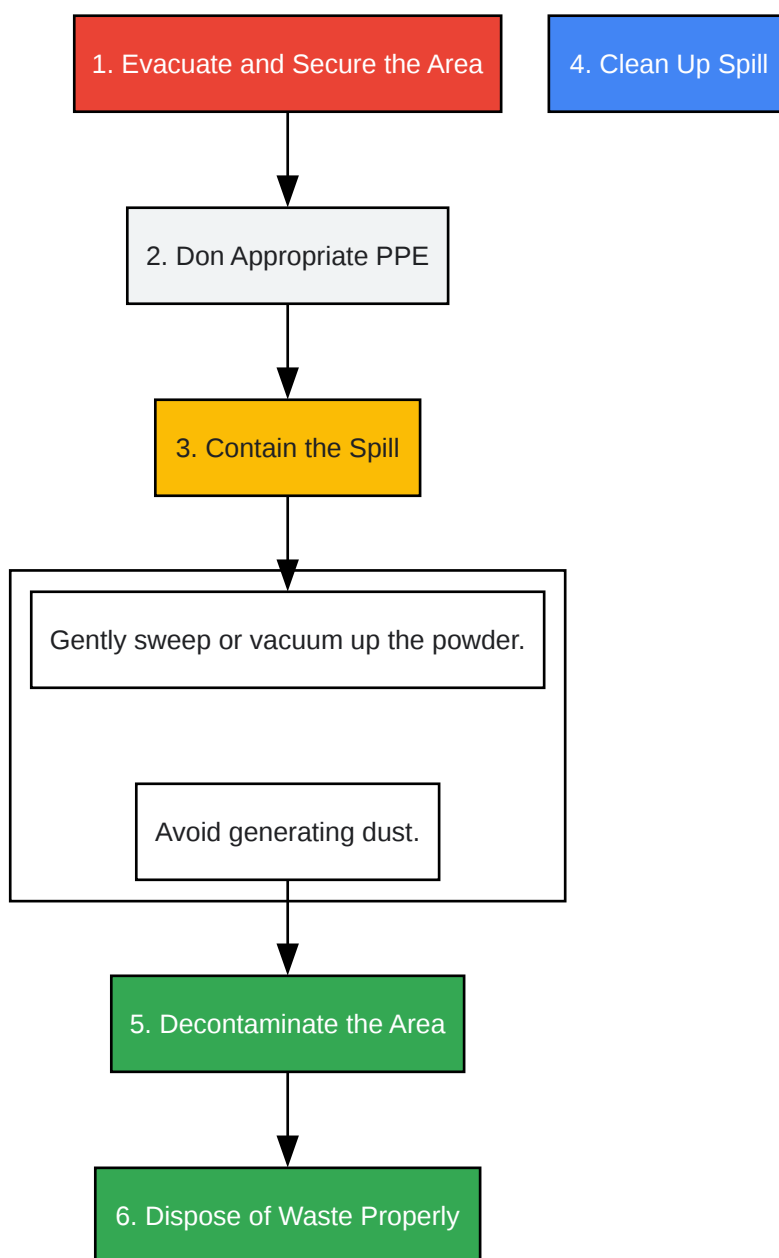
In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops or persists.[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[1][3]

Spill Response

A spill of **Acid Brown 4** should be handled with caution to prevent dust dispersal and further contamination.



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